

Application Notes & Protocols: Purification of Synthetic Bornyl Formate

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Compound of Interest

Compound Name: Bornyl formate

Cat. No.: B1624152

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Introduction

Bornyl formate ($C_{11}H_{18}O_2$) is a monoterpenoid ester recognized for its distinct green, earthy, and pine-like aroma. It is utilized as a flavoring agent in the food industry and as a fragrance component in perfumery^{[1][2]}. The synthesis of **bornyl formate**, commonly through the esterification of borneol with formic acid, often results in a crude product containing unreacted starting materials, byproducts such as **isobornyl formate**, and residual acid catalysts^{[1][3]}. Achieving high purity is critical for its application, particularly in food and pharmaceutical contexts, to ensure safety, stability, and the desired sensory profile.

This document provides detailed protocols for the purification of synthetic **bornyl formate** using standard laboratory techniques, including extractive work-up, vacuum distillation, and column chromatography. It also outlines methods for assessing the purity of the final product.

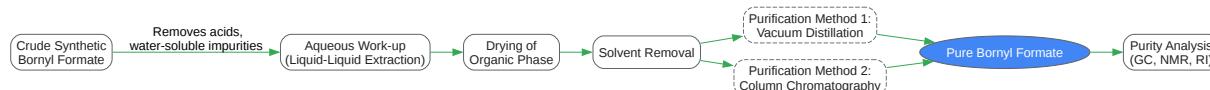
Physicochemical Data

A summary of key physical and chemical properties of **bornyl formate** is essential for designing an effective purification strategy.

Property	Value	Reference
Molecular Weight	182.26 g/mol	[4][5]
Appearance	Colorless, clear oily liquid	[1][6]
Boiling Point	225-230 °C @ 760 mmHg	[4][6][7]
	106-108 °C @ 21 mmHg	[7]
	97-98 °C @ 15 mmHg	[2]
Density	1.007-1.013 g/cm ³ @ 20 °C	[6][8]
Refractive Index	1.466-1.472 @ 20 °C	[6][7]
Solubility	Soluble in alcohol and oils; slightly soluble in water	[1][7][8]

Purification Workflow Overview

The purification of crude synthetic **bornyl formate** typically follows a multi-step process to remove different types of impurities. The general workflow is outlined below.



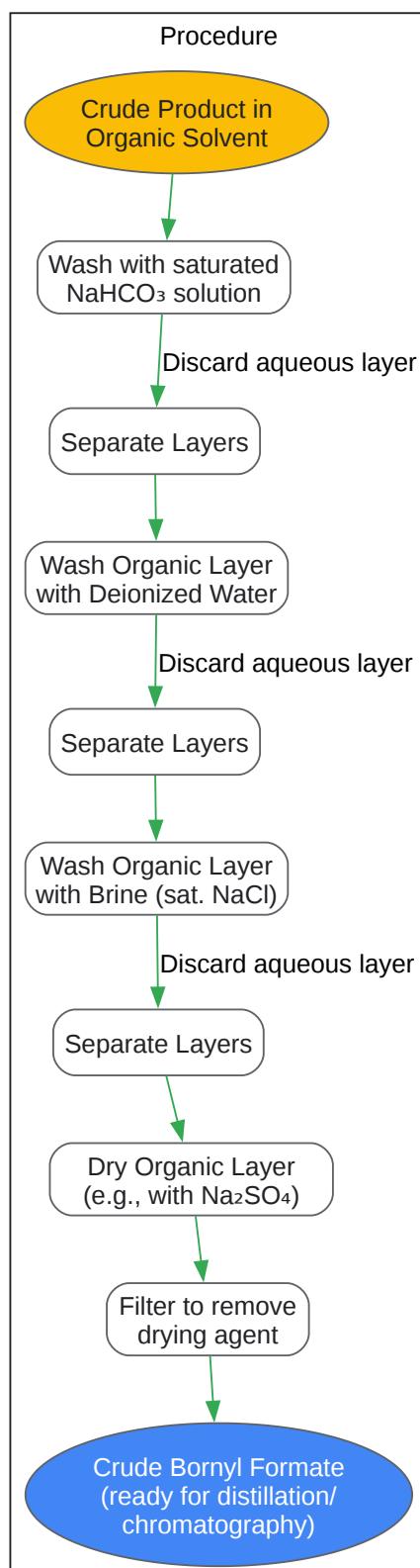
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Caption: General workflow for the purification of synthetic **bornyl formate**.

Experimental Protocols

Protocol 1: Aqueous Work-up (Liquid-Liquid Extraction)

This initial step is crucial for removing acidic components (e.g., formic acid, acid catalyst) and other water-soluble impurities from the crude reaction mixture.

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